

Introduction: The Rationale for a Predictive, In Silico-First Approach

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Compound of Interest

Compound Name: *3-Fluoropiperidine-1-carboximidamide*

CAS No.: 2002162-49-2

Cat. No.: B1476562

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The journey of a drug from concept to clinic is fraught with high attrition rates, often due to unforeseen issues with efficacy or safety.^{[1][2]} In silico modeling, or computer-aided drug design (CADD), offers a powerful paradigm to mitigate these risks by providing early, predictive insights into a molecule's behavior.^{[3][4]} For a novel compound such as **3-Fluoropiperidine-1-carboximidamide**, where experimental data is sparse, a computational-first strategy is invaluable. It allows for the cost-effective and rapid generation of testable hypotheses regarding its mechanism of action, potential therapeutic targets, and pharmacokinetic profile, thereby guiding and prioritizing subsequent experimental validation.^{[1][5]}

This guide is structured not as a rigid protocol, but as a logical and iterative scientific investigation. We will begin by seeking to understand the most fundamental question: what proteins might this molecule interact with? From there, we will delve into the atomic-level details of those interactions, assess their stability, and finally, evaluate the broader physiological context of the molecule through pharmacokinetic and toxicity profiling.

Foundational Analysis: Molecular Structure and Properties

Before any advanced modeling, a thorough understanding of the subject molecule is paramount.

- Molecule: **3-Fluoropiperidine-1-carboximidamide**
- CAS Number: 2002162-49-2
- Canonical SMILES: C1CN(CCC1F)C(=N)N
- Molecular Formula: C₆H₁₂FN₃
- Molecular Weight: 145.18 g/mol

The structure reveals a fluorinated piperidine ring attached to a carboximidamide (guanidine) group. The fluorine atom can significantly alter physicochemical properties like pKa and lipophilicity, potentially enhancing binding affinity and metabolic stability. The guanidine group is basic and capable of forming multiple hydrogen bonds, suggesting a strong potential for interaction with protein active sites.

Phase I: Target Identification and Hypothesis Generation

With no known target, our first objective is to generate a ranked list of potential protein candidates. This process, often termed "target fishing" or "reverse pharmacology," leverages the principle that structurally similar molecules often share biological targets.^{[6][7]} We will employ a consensus approach, integrating results from multiple methodologies to increase the confidence of our predictions.^[8]

Ligand-Based Target Prediction

These methods predict targets by comparing the query molecule to databases of compounds with known biological activities.^{[6][7]}

- **2D/3D Chemical Similarity:** This is the most direct approach. The 2D (topology) and 3D (shape and electrostatics) structure of **3-Fluoropiperidine-1-carboximidamide** is used to query databases of known ligands.^{[9][10][11]} Web servers like SwissTargetPrediction provide a user-friendly interface for this, predicting targets based on a combination of 2D and 3D similarity measures.^{[9][10]}
- **Pharmacophore-Based Screening:** This method abstracts the molecule into a 3D arrangement of essential chemical features (a pharmacophore), such as hydrogen bond donors/acceptors, hydrophobic centers, and charged groups.^{[12][13][14]} This pharmacophore is then used as a query to screen a database of target pharmacophores.^[15]^[16] The PharmMapper server is a powerful tool for this "reverse pharmacophore matching" approach, identifying potential targets whose binding sites accommodate the query molecule's pharmacophore.^{[15][16]}

Experimental Protocol: Consensus Target Prediction

- **Prepare Molecule Structure:**
 - Draw **3-Fluoropiperidine-1-carboximidamide** in a chemical sketcher (e.g., MarvinSketch, ChemDraw).
 - Generate the canonical SMILES string: C1CN(CCC1F)C(=N)N.
 - Generate a 3D conformation and save it as an SDF or MOL2 file.
- **SwissTargetPrediction Workflow:**
 - Navigate to the SwissTargetPrediction web server (<http://www.swisstargetprediction.ch>).^[9]
 - Paste the SMILES string into the query box.
 - Select "Homo sapiens" as the target organism.
 - Execute the prediction. The server will return a list of probable targets, ranked by a probability score.
- **PharmMapper Workflow:**

- Navigate to the PharmMapper web server.[\[15\]](#)[\[16\]](#)
- Upload the 3D structure of the molecule (SDF/MOL2).
- Select the appropriate pharmacophore model database (e.g., Human Protein Targets).
- Submit the job. PharmMapper will return a list of potential targets ranked by a "Fit Score," which indicates how well the molecule's pharmacophore matches the target's pharmacophore model.
- Data Consolidation and Analysis:
 - Compile the top-ranked targets from both servers into a single table.
 - Identify consensus targets that appear in the top results from both methods. These represent the highest-confidence predictions.
 - Perform a literature review on the consensus targets to assess their therapeutic relevance and druggability.

Data Presentation: Hypothetical Target Prediction Results

Rank	Target Name	Target Class	SwissTargetPrediction (Probability)	PharmMapper (Fit Score)	Rationale for Prioritization
1	Thrombin (Coagulation factor II)	Serine Protease	0.85	4.72	High consensus score; well-defined binding pocket.
2	Dipeptidyl peptidase-4 (DPP-4)	Serine Hydrolase	0.79	4.15	Strong consensus; relevant in metabolic diseases.
3	Cathepsin K	Cysteine Protease	0.72	3.98	Appears in both lists; implicated in osteoporosis.
4	Nitric Oxide Synthase	Oxidoreductase	0.65	N/A	High similarity score; guanidine is a known NOS binder.
5	Mu-opioid receptor	GPCR	N/A	3.55	High pharmacophore fit; piperidine is a common scaffold.

Note: Data is illustrative and not the result of an actual run.

Phase II: Interaction Modeling and Refinement

Once high-confidence targets are identified (e.g., Thrombin and DPP-4 from our hypothetical results), the next step is to model the specific molecular interactions.

Molecular Docking

Molecular docking predicts the preferred orientation (pose) of a ligand when bound to a receptor and estimates the strength of the interaction, typically as a binding energy score.^[17]^[18]^[19] This provides the first atomic-level view of the binding hypothesis.

Experimental Protocol: Molecular Docking with AutoDock Vina

- Receptor Preparation:
 - Download the crystal structure of the target protein (e.g., Thrombin, PDB ID: 1C8K) from the Protein Data Bank (RCSB PDB).^[10]
 - Using molecular visualization software (e.g., UCSF Chimera, PyMOL), remove water molecules, co-solvents, and any co-crystallized ligands.^[10]
 - Add polar hydrogens and assign partial charges (e.g., Gasteiger charges).
 - Save the prepared protein structure in the required PDBQT format.
- Ligand Preparation:
 - Load the 3D structure of **3-Fluoropiperidine-1-carboximidamide**.
 - Add polar hydrogens, assign charges, and define rotatable bonds.
 - Save the prepared ligand in PDBQT format.
- Docking Simulation:
 - Define the search space (the "grid box") to encompass the known active site of the receptor.

- Execute the docking simulation using a tool like AutoDock Vina. Vina will generate multiple binding poses ranked by their binding affinity scores (in kcal/mol).[\[10\]](#)
- Analysis of Results:
 - Visualize the top-ranked docking pose in the context of the protein's active site.
 - Analyze the key intermolecular interactions (hydrogen bonds, hydrophobic contacts, ionic interactions).
 - Assess whether the pose is chemically sensible (e.g., the guanidine group forming salt bridges with acidic residues like Asp or Glu).

Molecular Dynamics (MD) Simulation

While docking provides a static snapshot, MD simulations model the dynamic behavior of the protein-ligand complex over time, offering a more realistic view of the interaction's stability.[\[6\]](#) [\[20\]](#) MD simulations solve Newton's equations of motion for the system, providing a trajectory of atomic positions and velocities.[\[6\]](#)

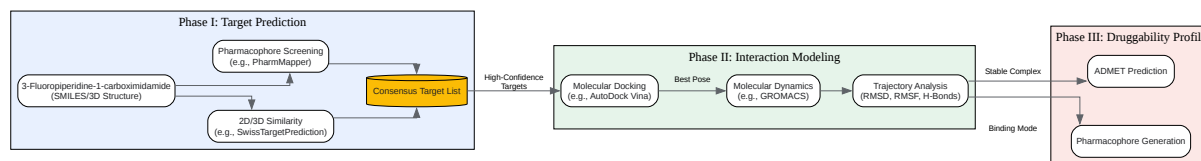
Experimental Protocol: GROMACS MD Simulation Workflow

- System Preparation:
 - Use the best-ranked docked pose from the previous step as the starting structure.
 - Generate the topology and parameter files for the ligand using a server like CGenFF or the antechamber tool in AmberTools.
 - Place the protein-ligand complex in a simulation box and solvate it with a water model (e.g., TIP3P).[\[21\]](#)
 - Add counter-ions to neutralize the system's charge.
- Simulation Execution:

- Energy Minimization: Remove steric clashes and unfavorable contacts in the initial system.^[6]
- Equilibration: Gradually heat the system to the desired temperature (e.g., 300 K) and adjust the pressure while keeping the protein and ligand restrained. This is typically done in two phases: NVT (constant Number of particles, Volume, and Temperature) followed by NPT (constant Number of particles, Pressure, and Temperature).
- Production MD: Run the simulation for a significant duration (e.g., 50-100 nanoseconds) without restraints to observe the natural dynamics of the complex.
- Trajectory Analysis:
 - Root Mean Square Deviation (RMSD): Plot the RMSD of the ligand and protein backbone over time to assess the stability of the complex. A stable, converging RMSD suggests a stable binding mode.
 - Root Mean Square Fluctuation (RMSF): Analyze the fluctuation of individual residues to identify flexible regions of the protein.
 - Interaction Analysis: Monitor the persistence of key hydrogen bonds and other interactions identified during docking throughout the simulation.

Visualization: In Silico Modeling Workflow

Below is a diagram illustrating the comprehensive workflow from target identification to interaction stability analysis.



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Caption: Workflow for in silico analysis of a novel compound.

Phase III: Druggability and Pharmacokinetic Profiling

A potent molecule is of little therapeutic value if it cannot reach its target in the body at a safe concentration. ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) prediction is crucial for early assessment of a compound's drug-likeness.^{[1][2][4]}

ADMET Prediction

Numerous computational tools and web servers, often employing machine learning models trained on large datasets, can predict a wide range of ADMET properties.^[22]

Experimental Protocol: ADMET Profiling

- **Select Tools:** Utilize comprehensive web servers like pkCSM or commercial software suites like ADMET Predictor®.^{[1][23]}
- **Input Data:** Submit the SMILES string of **3-Fluoropiperidine-1-carboximidamide**.
- **Run Prediction:** Execute the analysis to predict a full profile of properties.

- Analyze Results: Consolidate the predictions into a table and evaluate them against established thresholds for oral bioavailability (e.g., Lipinski's Rule of Five).

Data Presentation: Predicted ADMET Properties

Property	Category	Predicted Value	Acceptable Range	Assessment
Molecular Weight	Physicochemical	145.18 g/mol	< 500 Da	Good
LogP	Lipophilicity	0.85	< 5	Good
H-Bond Donors	Physicochemical	2	< 5	Good
H-Bond Acceptors	Physicochemical	3	< 10	Good
Caco-2 Permeability	Absorption	0.75×10^{-6} cm/s	$> 0.90 \times 10^{-6}$ cm/s	Moderate
BBB Permeability	Distribution	LogBB = -0.5	> -1 (Poorly Permeant)	Low
CYP2D6 Inhibitor	Metabolism	No	N/A	Good
hERG I Inhibitor	Toxicity	No	N/A	Good
Ames Toxicity	Toxicity	No	N/A	Good

Note: Data is illustrative. The predicted low Blood-Brain Barrier (BBB) permeability suggests the compound may be less likely to cause central nervous system side effects.

Conclusion and Future Directions

This in-depth technical guide outlines a comprehensive and scientifically rigorous in silico workflow for the initial characterization of a novel molecule, **3-Fluoropiperidine-1-carboximidamide**. By systematically progressing from broad target prediction to detailed interaction analysis and pharmacokinetic profiling, this methodology allows researchers to build a robust, data-driven hypothesis package for a new chemical entity before committing significant resources to experimental synthesis and testing.

The hypothetical results presented suggest that **3-Fluoropiperidine-1-carboximidamide** is a promising lead-like molecule with good predicted safety and physicochemical properties. The consensus target prediction points towards serine proteases like Thrombin and DPP-4 as high-priority candidates for experimental validation. Molecular dynamics simulations would be critical to confirm the stability of the predicted binding modes.

Ultimately, the power of this in silico approach lies in its ability to rationalize and guide the drug discovery process, increasing the efficiency and probability of success in developing new therapeutics.

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